

Safe Disposal of 4-Bromo-1-butene: A Procedural Guide

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Compound of Interest

Compound Name: 4-Bromo-1-butene

Cat. No.: B139220

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Ensuring the safe and compliant disposal of **4-Bromo-1-butene** is critical for laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to manage and dispose of **4-Bromo-1-butene** waste effectively. Adherence to these protocols will help mitigate risks and ensure compliance with regulatory standards.

Immediate Safety and Handling

4-Bromo-1-butene is a highly flammable liquid and vapor that can cause serious eye irritation, skin irritation, and may cause allergy or asthma symptoms or breathing difficulties if inhaled.[\[1\]](#) [\[2\]](#) Always handle this chemical in a well-ventilated area, preferably within a laboratory fume hood, and wear appropriate personal protective equipment (PPE).[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[1\]](#)[\[3\]](#)
- Skin Protection: Chemical-resistant gloves (neoprene or nitrile rubber), and flame-retardant lab coat are necessary.[\[2\]](#)
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a full-face respirator.[\[1\]](#)

Spill Management Protocol

In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and fire hazards.

- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area and ensure adequate ventilation.[1][3]
- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1][2] Use non-sparking tools for cleanup.[1][2]
- Containment: For small spills, contain the liquid with an inert absorbent material (e.g., vermiculite, dry sand, or earth). Do not use combustible materials, such as sawdust.
- Cleanup: Carefully sweep or shovel the absorbent material into a suitable, labeled, and sealable container for hazardous waste disposal.[2]
- Decontamination: Clean the spill area thoroughly with soap and water.[3]

Disposal Procedures

Disposal of **4-Bromo-1-butene** must be conducted in accordance with all federal, state, and local regulations. It is classified as hazardous waste and must not be disposed of down the drain or in regular trash.[4][5]

Step 1: Waste Collection and Segregation

- Collect waste **4-Bromo-1-butene** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, properly labeled hazardous waste container.
- The container must be made of a compatible material (e.g., high-density polyethylene) and kept tightly closed.[1][2]
- Do not mix **4-Bromo-1-butene** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan. Specifically, keep it separate from incompatible materials like strong oxidizing agents.[2]

Step 2: Labeling and Storage

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Bromo-1-butene**," and a clear description of its hazards (e.g., "Flammable Liquid," "Irritant").
- Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat and ignition sources.^[1] Storage should be in a designated hazardous waste accumulation area, preferably within secondary containment.

Step 3: Arrange for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and disposal.^[3]
- Provide the disposal company with a complete and accurate Safety Data Sheet (SDS) for **4-Bromo-1-butene**.

Quantitative Data Summary

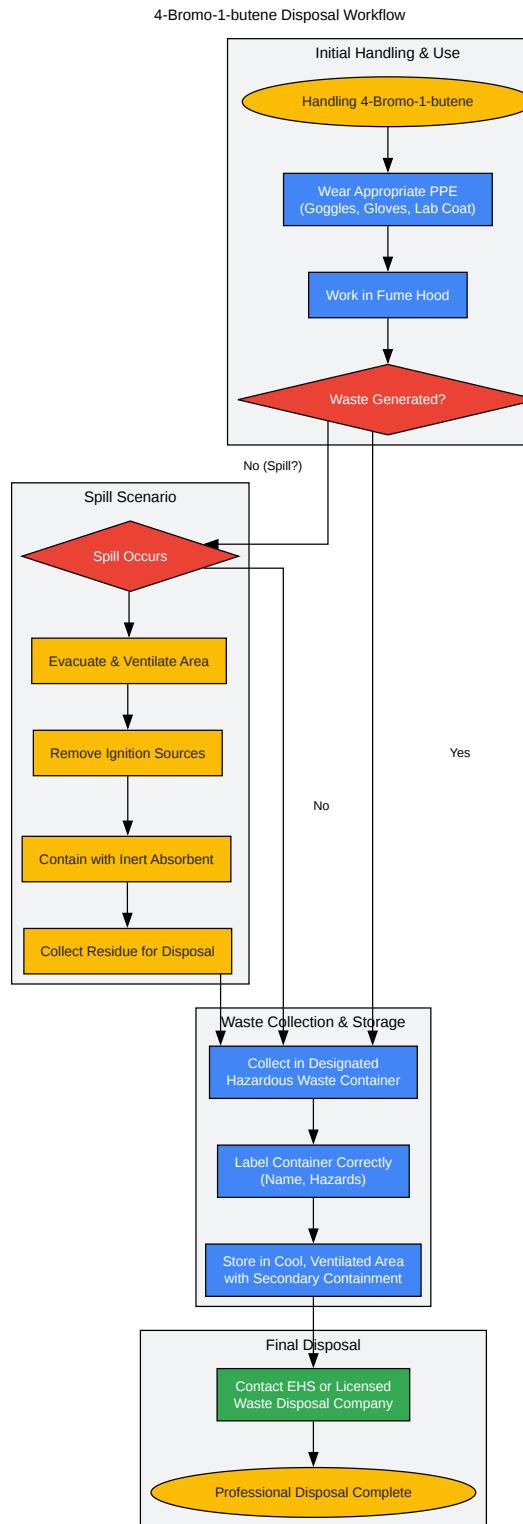
The following table summarizes key quantitative data for **4-Bromo-1-butene**.

Property	Value
Molecular Formula	C ₄ H ₇ Br
Molecular Weight	135.00 g/mol
CAS Number	5162-44-7
Boiling Point	98-100 °C
Density	1.33 g/mL at 25 °C
Flash Point	1 °C (33.8 °F) - closed cup
Storage Temperature	2-8°C

Data sourced from Sigma-Aldrich

Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **4-Bromo-1-butene**.



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Caption: Workflow for safe handling and disposal of **4-Bromo-1-butene**.

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